

chemical formula and molar mass of triphosphorus pentanitride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *triphosphorus pentanitride*

Cat. No.: *B1171836*

[Get Quote](#)

An In-depth Technical Guide to **Triphosphorus Pentanitride** (P_3N_5)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Triphosphorus pentanitride (P_3N_5) is a binary inorganic compound composed of phosphorus and nitrogen.[1] This white, solid material is notable for its thermal stability, chemical resistance, and existence in multiple polymorphic forms.[2] While it currently has limited large-scale industrial applications, P_3N_5 is the subject of ongoing research for its potential uses in microelectronics, pyrotechnics, and as a material for high-pressure applications.[1][2] This guide provides a comprehensive overview of the chemical and physical properties of **triphosphorus pentanitride**, detailed experimental protocols for its synthesis, and a summary of its characterization techniques and potential applications.

Chemical Formula and Molar Mass

The chemical formula for **triphosphorus pentanitride** is P_3N_5 . [1]

The molar mass of P_3N_5 is approximately 162.955 g/mol . [1]

Physicochemical Properties

Triphosphorus pentanitride is a solid material that is typically white, though impurities can sometimes give it a colored appearance.[1] It is insoluble in water and resistant to weak acids

and bases at room temperature.[1] Upon heating, it undergoes hydrolysis to form ammonium phosphate salts.[1] A key characteristic of P_3N_5 is its thermal stability, decomposing at temperatures above 850 °C.[1][2]

Polymorphism

P_3N_5 is known to exist in several polymorphic forms, each with distinct crystal structures and properties. The different forms are typically synthesized under varying conditions of pressure and temperature.

Polymorph	Synthesis Pressure	Key Structural Features	Density (g/cm ³)
α - P_3N_5	Atmospheric pressure	Network of PN_4 tetrahedra with 2- and 3-coordinated nitrogen atoms.	2.77
α' - P_3N_5	Forms from δ - P_3N_5 below 7 GPa	Network structure of PN_4 tetrahedra with 2- and 3-coordinated nitrogen atoms.	3.11
γ - P_3N_5	Up to 11 GPa	Composed of both PN_4 and PN_5 polyhedra.	3.65
δ - P_3N_5	67-70 GPa	Composed exclusively of corner- and edge-sharing PN_6 octahedra.	5.27 (at 72 GPa)

Data sourced from multiple references.[1][2]

Synthesis of Triphosphorus Pentanitride

Several methods have been developed for the synthesis of **triphosphorus pentanitride**, yielding the compound with varying degrees of purity and crystallinity.

Reaction of Phosphorus Pentachloride with Ammonia

A common laboratory-scale synthesis involves the reaction of phosphorus pentachloride (PCl_5) with ammonia (NH_3).^[1]

Reaction: $3 \text{PCl}_5 + 5 \text{NH}_3 \rightarrow \text{P}_3\text{N}_5 + 15 \text{HCl}$

Reaction with Sodium Azide

An alternative synthesis route utilizes sodium azide (NaN_3) as the nitrogen source.^[1]

Reaction: $3 \text{PCl}_5 + 15 \text{NaN}_3 \rightarrow \text{P}_3\text{N}_5 + 15 \text{NaCl} + 20 \text{N}_2$

Synthesis of Crystalline Samples

Crystalline P_3N_5 can be produced through the reaction of ammonium chloride ($[\text{NH}_4]\text{Cl}$) with hexachlorocyclotriphosphazene ($(\text{NPCl}_2)_3$) or phosphorus pentachloride.^[1]

Reaction with Hexachlorocyclotriphosphazene: $(\text{NPCl}_2)_3 + 2 [\text{NH}_4]\text{Cl} \rightarrow \text{P}_3\text{N}_5 + 8 \text{HCl}$

Experimental Protocols

Synthesis of Amorphous P_3N_5 via Autoclave

This protocol describes the synthesis of amorphous phosphorus nitride from phosphorus pentachloride and sodium azide in an autoclave.^[3]

Materials:

- Phosphorus pentachloride (PCl_5)
- Sodium azide (NaN_3)
- Titanium alloy autoclave (50 mL capacity)
- Carbon disulfide, benzene, absolute alcohol, distilled water (for washing)

Procedure:

- In a dry glove box under a nitrogen atmosphere, place 0.005 mol of PCl_5 and 0.025 mol of NaN_3 into the titanium alloy autoclave.[\[3\]](#)
- Seal the autoclave and heat it to 250 °C for 15 hours.[\[3\]](#)
- Allow the autoclave to cool to room temperature naturally.[\[3\]](#)
- Collect the product and wash it sequentially with carbon disulfide, benzene, absolute alcohol, and distilled water.[\[3\]](#)
- Dry the final product in a vacuum at 100 °C for 4 hours to obtain a light yellow powder.[\[3\]](#)

Synthesis of Crystalline P_3N_5

This method yields pure, stoichiometric, and crystalline P_3N_5 from the reaction of hexachlorocyclotriphosphazene and ammonium chloride.[\[4\]](#)

Materials:

- Hexachlorocyclotriphosphazene ($(\text{PNCl}_2)_3$)
- Ammonium chloride (NH_4Cl)
- Thick-walled quartz ampule
- Tube furnace

Procedure:

- Under an inert argon atmosphere, seal stoichiometric amounts of $(\text{PNCl}_2)_3$ and NH_4Cl (molar ratio 1:2) in an evacuated thick-walled quartz ampule.[\[4\]](#)
- Heat the reaction mixture in a tube furnace at 770 K (497 °C) for 12 hours, followed by 24 hours at 1050 K (777 °C).[\[4\]](#)
- Cool the ampule with liquid nitrogen to condense the gaseous hydrogen chloride byproduct.[\[4\]](#)
- Open the ampule under a pure argon atmosphere.[\[4\]](#)

- Remove surface deposits by heating the product in a vacuum at 500 K (227 °C) to obtain a fine, crystalline, colorless powder.[4]

Characterization Techniques

A variety of analytical techniques are employed to characterize the structure, purity, and properties of **triphosphorus pentanitride**.

Technique	Purpose
X-Ray Diffraction (XRD)	To determine the crystalline structure and identify the specific polymorph of P_3N_5 . [2]
Elemental Analysis	To confirm the stoichiometric P:N ratio of 3:5.
Infrared (IR) Spectroscopy	To identify the absence of P-O bonds, indicating purity from oxynitride contaminants. [2]
X-ray Photoelectron Spectroscopy (XPS)	To determine the binding energies of phosphorus and nitrogen, confirming the chemical state of the elements. [3]
Transmission Electron Microscopy (TEM)	To analyze the morphology of the synthesized P_3N_5 particles. [3]
Raman Spectroscopy	To study the vibrational modes of the different P_3N_5 polymorphs. [5]

Potential Applications

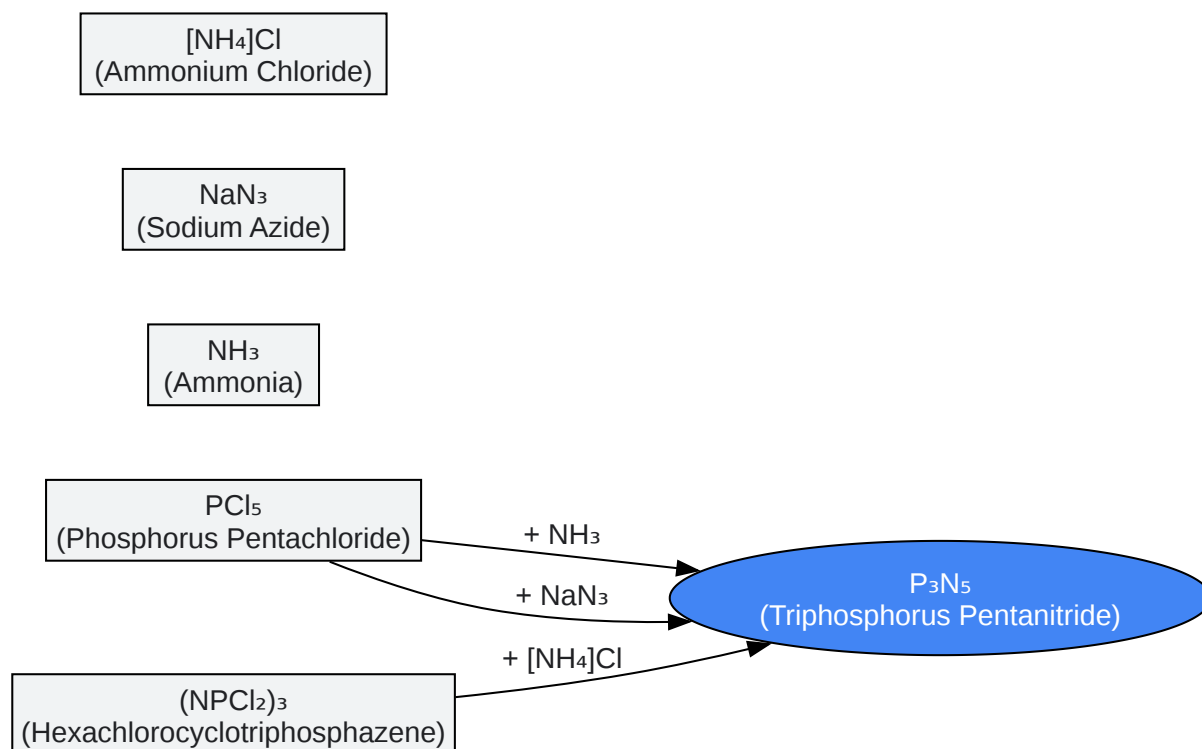
While not yet widely used commercially, **triphosphorus pentanitride** has been investigated for several specialized applications.

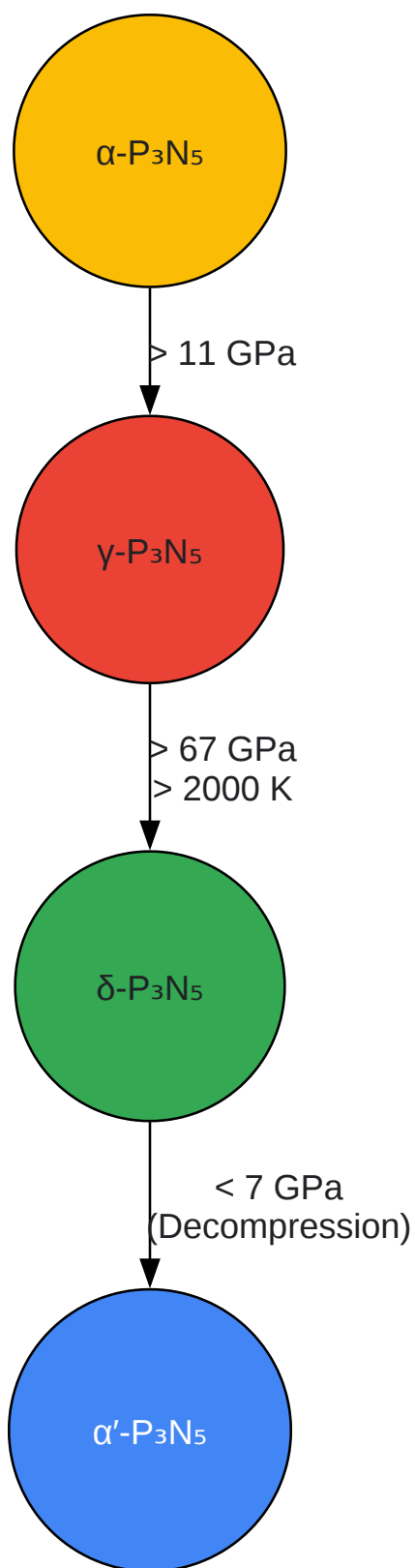
- Microelectronics: Its properties as a wide-bandgap semiconductor make it a candidate for use as a gate insulator in metal-insulator-semiconductor (MIS) devices. [1]
- Pyrotechnics: Due to its higher chemical stability compared to red phosphorus, P_3N_5 can be safely mixed with strong oxidizers for use in pyrotechnic obscurant mixtures. [1]

- **Gettering Material:** It has been used as a gettering material in incandescent lamps to remove residual oxygen.[\[1\]](#)
- **High-Pressure Materials:** The high incompressibility of the δ -P₃N₅ polymorph suggests its potential as an ultra-incompressible solid.[\[6\]](#)
- **Energy Storage:** Research has explored its potential in chemical energy storage, specifically for hydrogen storage through reaction to form ammonia.[\[7\]](#)

Visualizations

Synthesis Pathways of Triphosphorus Pentanitride





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Triphosphorus pentanitride - Wikipedia [en.wikipedia.org]
- 2. webqc.org [webqc.org]
- 3. academic.oup.com [academic.oup.com]
- 4. files.core.ac.uk [files.core.ac.uk]
- 5. research.chalmers.se [research.chalmers.se]
- 6. Revealing Phosphorus Nitrides up to the Megabar Regime: Synthesis of α' -P₃N₅, δ -P₃N₅ and PN₂ - PMC [pmc.ncbi.nlm.nih.gov]
- 7. echemi.com [echemi.com]
- To cite this document: BenchChem. [chemical formula and molar mass of triphosphorus pentanitride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171836#chemical-formula-and-molar-mass-of-triphosphorus-pentanitride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com